

Benzyl Succinimido Carbonate: A Technical Guide to Structure, Synthesis, and Application

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Compound of Interest

Compound Name: *Benzyl succinimido carbonate*

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Introduction

Benzyl succinimido carbonate, commonly referred to as Z-OSu or Cbz-OSu, is a pivotal reagent in synthetic organic chemistry, particularly within the realms of peptide synthesis and the development of active pharmaceutical ingredients.^{[1][2][3]} Its primary application lies in the introduction of the benzyloxycarbonyl (Cbz or Z) protecting group to primary and secondary amines.^{[1][2]} This guide provides a comprehensive overview of the structure, synthesis, and key applications of **Benzyl succinimido carbonate**, complete with detailed experimental protocols and quantitative data to support laboratory and industrial-scale applications.

Chemical Structure and Properties

Benzyl succinimido carbonate is a white crystalline solid.^{[1][4]} The structure consists of a benzyl carbonate group attached to the nitrogen atom of a succinimide ring.

Chemical Identifiers:

- IUPAC Name: benzyl (2,5-dioxopyrrolidin-1-yl) carbonate^{[5][6]}
- CAS Number: 13139-17-8^{[1][5]}
- Molecular Formula: C₁₂H₁₁NO₅^{[5][7]}

- Synonyms: N-(Benzylsuccinimido)benzylcarbamoyl carbamate[1][4][5]

Physicochemical Properties:

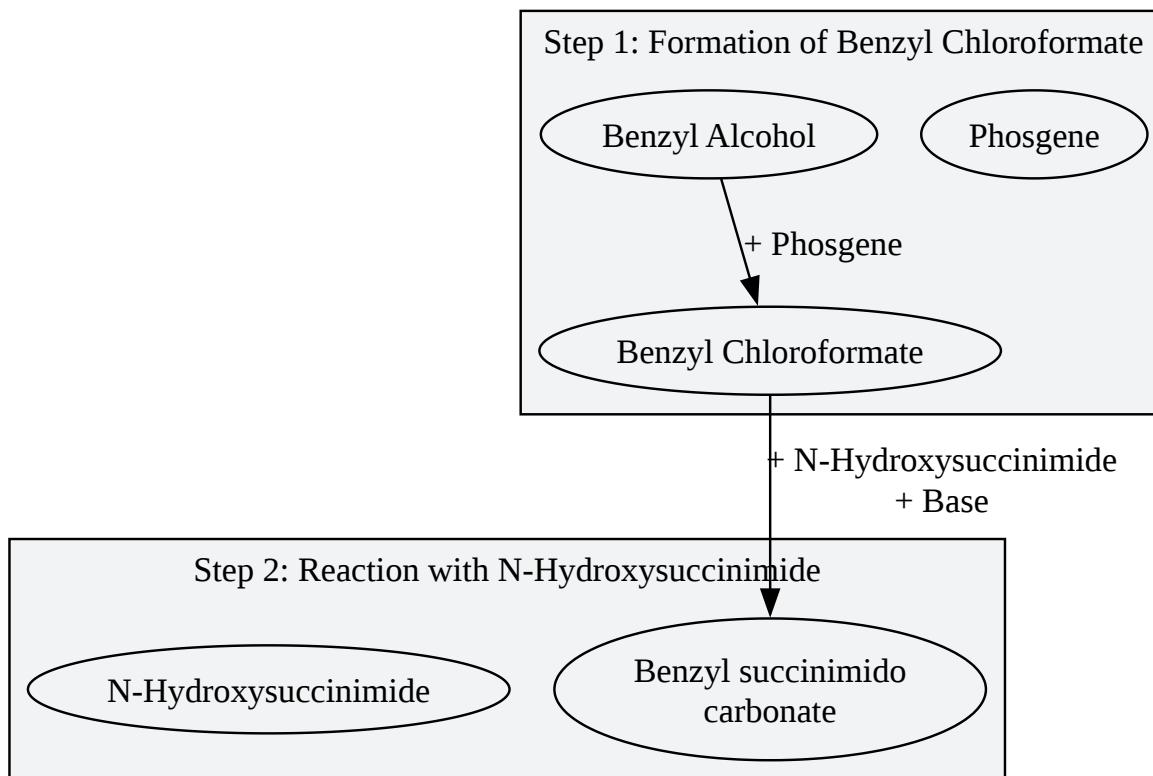
Property	Value	Reference(s)
Molecular Weight	249.22 g/mol	[1][5]
Melting Point	80-82 °C	[1][4]
Appearance	White solid/fine crystalline powder	[1][4]
Solubility	Soluble in acetone, chloroform, and methanol.	[4][8]

Synthesis of Benzyl Succinimido Carbonate

The synthesis of **Benzyl succinimido carbonate** is typically achieved through the reaction of benzyl alcohol with phosgene to form benzyl chloroformate, which is then reacted with N-hydroxysuccinimide in the presence of a base.[9][10] An alternative and safer approach avoids the isolation of the hazardous benzyl chloroformate.[2]

Synthesis via Benzyl Chloroformate

A common laboratory and industrial-scale synthesis involves the reaction of benzyl alcohol with phosgene, followed by the reaction with N-hydroxysuccinimide.



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Experimental Protocol: Two-Step Synthesis

This protocol is adapted from patented industrial processes.[\[9\]](#)[\[10\]](#)

Materials:

- Benzyl alcohol
- Phosgene
- Tetrahydrofuran (THF)
- N-hydroxysuccinimide
- Potassium hydrogen carbonate

- Water

Procedure:

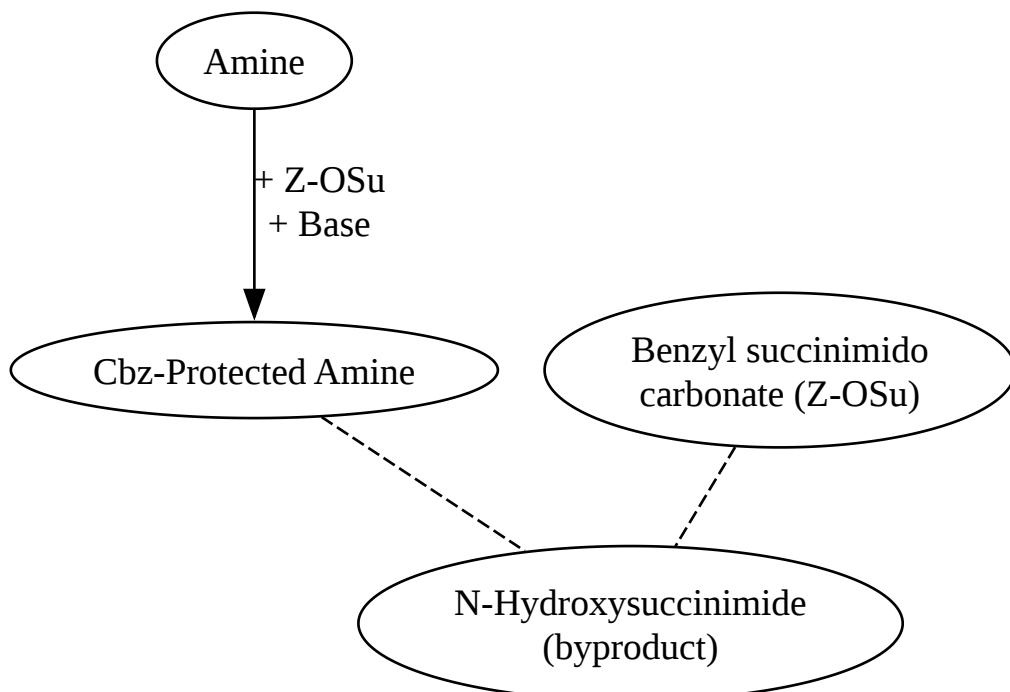
- Step 1: Formation of Benzyl Chloroformate. Dissolve benzyl alcohol (0.50 mol) in 300 ml of tetrahydrofuran. Cool the solution and introduce phosgene (0.505 mol) over one hour. Stir the mixture for an additional 30 minutes.[10]
- Step 2: Formation of **Benzyl Succinimido Carbonate**. In a separate vessel, prepare a solution of N-hydroxysuccinimide (0.5 mol) and potassium hydrogen carbonate (1.05 mol) in a mixture of 350 ml of water and 300 ml of tetrahydrofuran.[9][10]
- Rapidly add the benzyl chloroformate solution from Step 1 to the N-hydroxysuccinimide solution.[9][10]
- Stir the resulting mixture for 20 minutes. Phase separation will occur.[9][10]
- Separate the organic (tetrahydrofuran) phase and evaporate the solvent to yield **Benzyl succinimido carbonate**.[9][10]

Quantitative Data:

Reactant	Molar Equivalent	Yield (%)	Reference(s)
Benzyl Alcohol	1.0	96	[9]
N-Hydroxysuccinimide	1.0	96	[9]

Application in Amine Protection

Benzyl succinimido carbonate is a highly effective reagent for the Cbz protection of amines, a crucial step in peptide synthesis.[2][3] The reaction proceeds under mild conditions and offers an advantage over benzyl chloroformate due to its solid nature and reduced hazard profile.[2]

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Experimental Protocol: Cbz Protection of an Amine

This protocol is a general procedure for the Cbz protection of amines.[\[1\]](#)[\[2\]](#)[\[11\]](#)

Materials:

- Amine
- **Benzyl succinimido carbonate (Z-OSu)**
- Sodium bicarbonate (NaHCO_3)
- Tetrahydrofuran (THF)
- Water
- Ethyl acetate

Procedure:

- Dissolve the amine (1.0 equiv) in a 1:1 mixture of THF and water.[\[2\]](#)

- Add sodium bicarbonate (2.0 equiv) to the solution.[2]
- Add **Benzyl succinimido carbonate** (1.0 - 1.2 equiv) to the reaction mixture.[2]
- Stir the reaction at room temperature. Monitor the reaction progress using TLC or HPLC.[2]
- Upon completion, dilute the reaction mixture with water and extract the product with ethyl acetate.[2]
- Dry the organic layer over anhydrous sodium sulfate and evaporate the solvent to obtain the Cbz-protected amine.[2]

Quantitative Data for a Specific Example:

Starting Material (SM)	SM Amount (mmol)	Z-OSu Amount (mmol)	Solvent	Base	Yield (%)	Reference(s)
Amine	148.6	176	THF/H ₂ O (1:1)	NaHCO ₃	89	[11]

Spectroscopic Data

The following tables summarize the characteristic spectroscopic data for **Benzyl succinimido carbonate**.

¹H NMR Spectroscopy:

Chemical Shift (ppm)	Multiplicity	Integration	Assignment	Reference(s)
7.40	s	5H	Aromatic protons	[9]
5.32	s	2H	Benzyl CH ₂	[9]
2.82	s	4H	Succinimide CH ₂	[9]

¹³C NMR Spectroscopy (Data for a related compound):

While specific ^{13}C NMR data for **Benzyl succinimido carbonate** was not found in the initial search, data for a structurally similar compound, Ethyl 4-(benzyloxycarbonylamino)phenylpropanoate, shows characteristic peaks for the Cbz group.

Chemical Shift (ppm)	Assignment	Reference(s)
172.9	Carbonyl (ester)	[12]
136.1	Aromatic C (quaternary)	[12]
128.8, 128.5, 128.3, 128.2	Aromatic CH	[12]
66.9	Benzyl CH ₂	[12]

Infrared (IR) Spectroscopy:

Characteristic IR absorption bands are expected for the carbonyl groups of the carbonate and the succinimide, as well as for the aromatic ring. Specific peak positions can be found in spectral databases.[5]

Conclusion

Benzyl succinimido carbonate is a valuable and versatile reagent for the protection of amines in organic synthesis. Its stability, ease of handling compared to benzyl chloroformate, and high reactivity make it an excellent choice for both small-scale laboratory work and large-scale industrial production. The detailed protocols and data presented in this guide offer a solid foundation for the successful application of this important synthetic tool.

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